

Safeguarding Your Laboratory: Proper Disposal of Dihydrojasmone

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Compound of Interest		
Compound Name:	Dihydrojasmone	
Cat. No.:	B1670601	Get Quote

For researchers and scientists in the fast-paced world of drug development, maintaining a safe and compliant laboratory environment is paramount. The proper disposal of chemical reagents, such as the fragrance ingredient **dihydrojasmone**, is a critical component of this responsibility. Adherence to established protocols not only ensures the safety of laboratory personnel but also prevents environmental contamination and maintains regulatory compliance.

This guide provides essential, step-by-step procedures for the safe disposal of **dihydrojasmone**, aligning with general laboratory chemical waste management principles.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is crucial to be aware of the immediate safety and handling precautions for **dihydrojasmone**. While some safety data sheets (SDS) may not classify **dihydrojasmone** as hazardous under normal conditions, others indicate it can be a skin and eye irritant.[1] An environmental hazard cannot be ruled out in the case of improper handling or disposal, and it is considered toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.[1][3]
- Eye Protection: Use protective goggles or a face shield.[1][3]
- Lab Coat: A lab coat should be worn to protect from skin contact.[1]



Step-by-Step Disposal Protocol for Dihydrojasmone

The disposal of **dihydrojasmone**, as with any laboratory chemical, must be conducted in accordance with local, state, and federal regulations.[2] The following steps provide a general guideline for its proper disposal:

- Prevent Release into the Environment: Under no circumstances should dihydrojasmone be allowed to enter drains, water courses, or the soil.[2]
- Containment of Spills: In the event of a spill, contain the leakage. Use a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite to collect the spilled substance.
- Waste Collection:
 - Carefully sweep up or shovel the absorbed material into a suitable, labeled, and closed container for disposal.[2][3]
 - Ensure the container is chemically compatible with dihydrojasmone.[4]
- Waste Storage:
 - Store the waste container in a designated and well-ventilated area.
 - Keep the container tightly closed.[3]
 - Follow the storage time limits for hazardous waste as stipulated by regulations like the Resource Conservation and Recovery Act (RCRA), which may be up to 90 days for large quantity generators or have specific guidelines for academic labs under Subpart K.[4][5][6]
 [7]
- Engage a Licensed Waste Management Company: Arrange for the collected dihydrojasmone waste to be transported and disposed of by a licensed waste management company.[2]
- Disposal Method: The recommended disposal methods are incineration or sanitary landfill, as determined by the waste management company and in compliance with all applicable regulations.[2]



 Empty Containers: Empty containers should be treated as unused product and disposed of in the same manner. Do not reuse empty containers.[2]

Quantitative Data for Dihydrojasmone

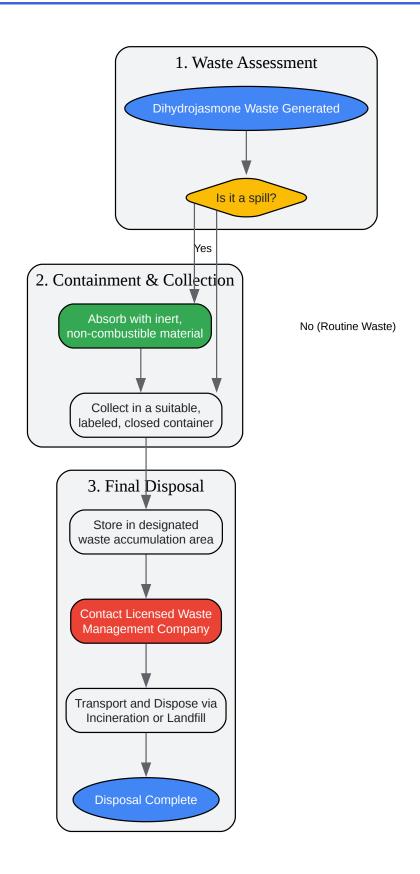
The following table summarizes key quantitative data for **dihydrojasmone**, primarily sourced from safety data sheets. This information is crucial for safe handling and for completing waste disposal profiles.

Property	Value	Source
Oral LD50 (Rat)	2500 mg/kg	[3]
Flash Point	96 °C (204.8 °F) - closed cup	
Boiling Point	120-121 °C at 12 mmHg	
Density	0.916 g/mL at 25 °C	
Molecular Weight	166.26 g/mol	[1]

Dihydrojasmone Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **dihydrojasmone** in a laboratory setting.





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Dihydrojasmone Disposal Workflow Diagram



By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **dihydrojasmone**, contributing to a secure research environment and upholding their commitment to environmental stewardship.

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